

PF-AKT400 Basic Properties and Solubility

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Compound Focus: PF-AKT400

Cat. No.: S548344

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The table below summarizes the fundamental characteristics of **PF-AKT400** for your research reference [1] [2].

Property	Specification
Bioactivity Description	Broadly selective, potent, ATP-competitive Akt inhibitor [1] [2]
Molecular Weight	400.43 g/mol [1] [2]
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [1] [2]
CAS No.	1004990-28-6 [1] [2]
Purity	≥ 98% [1] [2]
Physical Form	Solid (White) [2]
Solubility in DMSO	90 - 100 mg/mL (approx. 224.76 - 249.73 mM) [1] [2]

Stock Solution Preparation and Dilution

For *in vitro* applications, **PF-AKT400** is typically prepared as a concentrated stock solution in DMSO, which is then diluted into aqueous buffers for experiments.

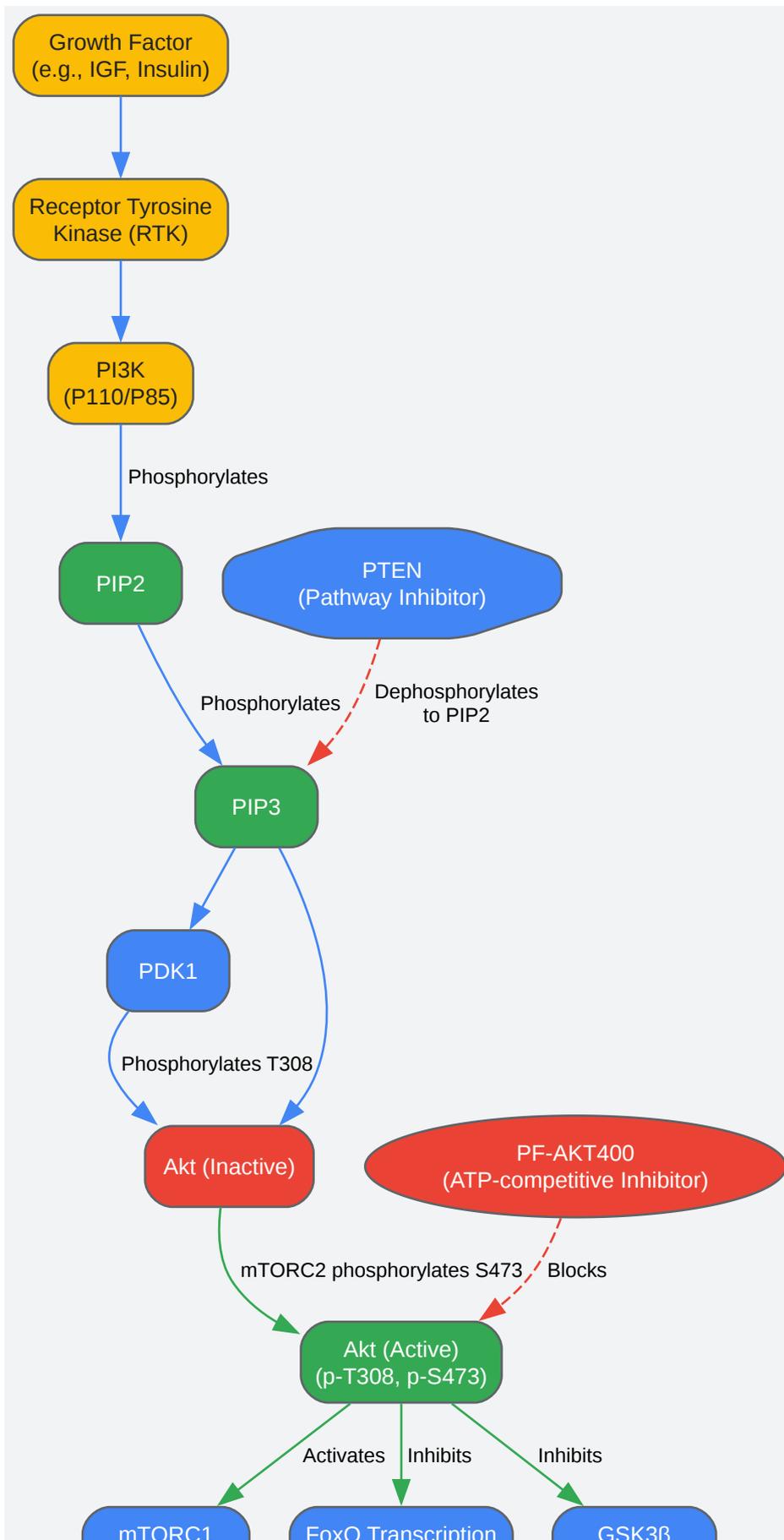
Parameter	Instructions & Notes
Recommended Solvent	DMSO [1].
Stock Solution Concentration	A common concentration is 10 mM [1].

| **Preparation Method** | 1. Allow compound to warm to room temperature before opening. 2. Weigh out the desired mass of **PF-AKT400**. 3. Add the appropriate volume of pure, anhydrous DMSO to achieve the target concentration (e.g., 4.00 mg of powder in 1.0 mL DMSO makes a 10 mM solution). 4. **Sonication** is recommended to ensure complete dissolution and clarity of the solution [1]. || **Storage** | **Aliquoting is recommended** to avoid repeated freeze-thaw cycles.

- **Short-term (days):** 4°C or on ice.
- **Long-term (1-3 years):** Store at **-20°C** or preferably **-80°C** [1]. || **In Vivo Formulation Example** | A published formulation for animal studies is **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline**. Prepare by adding solvents sequentially and using sonication if necessary [1]. |

Mechanism of Action and Signaling Pathway

PF-AKT400 functions as an **ATP-competitive inhibitor** of Akt, meaning it binds to the ATP pocket of the kinase, directly blocking its catalytic activity [1]. To understand its cellular impact, it's crucial to see the pathway it affects. The diagram below illustrates the PI3K/Akt signaling pathway, which regulates cell survival, growth, and proliferation [3] [4].



(Cell Growth)

Factors (Survival)

(Metabolism)

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Key Pathway Notes:

- **Activation:** The pathway is initiated when growth factors (like IGF or Insulin) bind to their receptors, leading to the activation of PI3K. PI3K converts PIP2 to PIP3 at the membrane, which recruits and activates Akt via phosphorylation by PDK1 and mTORC2 [3] [4].
- **Inhibition: PF-AKT400** directly targets and inhibits the active, phosphorylated form of Akt, thereby blocking all its downstream signals that promote cell survival and growth [1]. The tumor suppressor **PTEN** negatively regulates this pathway by dephosphorylating PIP3 back to PIP2 [3] [4].
- **Biological Outcomes:** Active Akt drives crucial cellular processes by regulating substrates like mTORC1 (protein synthesis and cell growth), FoxO transcription factors (cell survival), and GSK3 β (metabolism) [3] [4].

Experimental Troubleshooting Guide

Here are answers to common questions researchers might encounter.

Q1: My stock solution precipitates when I dilute it into my cell culture medium. What should I do? A:

Precipitation is a common issue when diluting DMSO stock solutions into aqueous buffers.

- **Ensure final DMSO concentration is low:** Keep the final DMSO concentration in your cell culture medium below 0.1-0.5% to minimize toxicity and precipitation.
- **Use a sequential dilution method:** First, create a small intermediate dilution of your stock solution in a compatible solvent like PBS or plain medium, then add this intermediate dilution to the main experimental vessel while vortexing or pipetting gently to mix.
- **Confirm solubility of intermediate dilutions:** The provided *in vivo* formulation (using PEG300 and Tween 80) suggests that these agents can help maintain solubility in aqueous environments [1].

Q2: I am not observing the expected inhibitory effect in my cell-based assay. What could be wrong? A:

Several factors can influence the potency of **PF-AKT400**.

- **Verify your dosing:** Double-check your dilution calculations to ensure the final concentration reaching your cells is correct. Remember that **PF-AKT400** has an IC₅₀ of 0.5 nM for PKB α (Akt1), so effective concentrations are typically in the low nanomolar range [1].
- **Check pathway activity:** Confirm that the PI3K/Akt pathway is actively signaling in your cell model under your experimental conditions (e.g., with serum or growth factors present). You can use

phospho-specific antibodies (e.g., against p-Akt Ser473) to monitor pathway activation and inhibition by western blot.

- **Consider cellular context:** The dynamics of Akt signaling can vary significantly depending on the cell type and the specific growth factor stimulus [5]. For instance, insulin often induces sustained Akt activity, while EGF promotes a more transient response [5].

Q3: How should I handle and store PF-AKT400 to ensure its stability? A: Proper handling is critical for maintaining inhibitor integrity.

- **Storage of powder:** Store the lyophilized powder at **-20°C**.
- **Storage of stock solution:** Aliquot the DMSO stock solution and store it at **-80°C** for long-term stability (1-3 years). Avoid repeated freeze-thaw cycles by using single-use aliquots [1].
- **Stability in solution:** While the stock in DMSO is stable when frozen, the compound's stability in aqueous solutions (like culture media) is limited. Prepare fresh working solutions for each experiment and add them to your assays promptly.

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